A Technical Guide to Fmoc-Orn(Boc)-OPfp: Properties, Applications, and Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Fmoc-Orn(Boc)-OPfp*
CAS No.:	*123180-69-8*
Cat. No.:	*B557312*

Get Quote

This guide provides an in-depth analysis of N-α-Fmoc-N-δ-Boc-L-ornithine pentafluorophenyl ester (**Fmoc-Orn(Boc)-OPfp**), a critical building block in modern solid-phase peptide synthesis (SPPS). Designed for researchers, chemists, and professionals in drug development, this document elucidates the compound's chemical properties, the rationale behind its molecular design, and its practical application in the synthesis of complex peptides.

Introduction: The Strategic Role of Fmoc-Orn(Boc)-OPfp in Peptide Synthesis

Fmoc-Orn(Boc)-OPfp is a specialized amino acid derivative widely employed in the assembly of peptide sequences.[1] Its utility stems from a sophisticated molecular architecture that incorporates two distinct protecting groups, Fmoc and Boc, and a highly reactive activating group, the pentafluorophenyl (Pfp) ester. This combination provides chemists with precise control over the peptide elongation process, a necessity for the synthesis of high-purity peptides for research, therapeutic, and diagnostic applications.[1]

The ornithine side chain, with its terminal primary amine, is a common site for branching, labeling, or the introduction of other functional moieties. The dual protection strategy, with the

© 2026 BenchChem. All rights reserved.

base-labile Fmoc group on the α-amine and the acid-labile Boc group on the δ-amine of the ornithine side chain, allows for orthogonal deprotection. This means one group can be removed selectively without affecting the other, a cornerstone of advanced peptide chemistry. The Pfp ester, in turn, functions as a powerful activating group, facilitating efficient and rapid amide bond formation (coupling) with the free N-terminus of the growing peptide chain.[1]

Physicochemical Properties and Structural Elucidation

A thorough understanding of the physicochemical properties of **Fmoc-Orn(Boc)-OPfp** is essential for its proper handling, storage, and application.

Core Data Summary

The fundamental properties of **Fmoc-Orn(Boc)-OPfp** are summarized in the table below, compiled from authoritative chemical data sources.

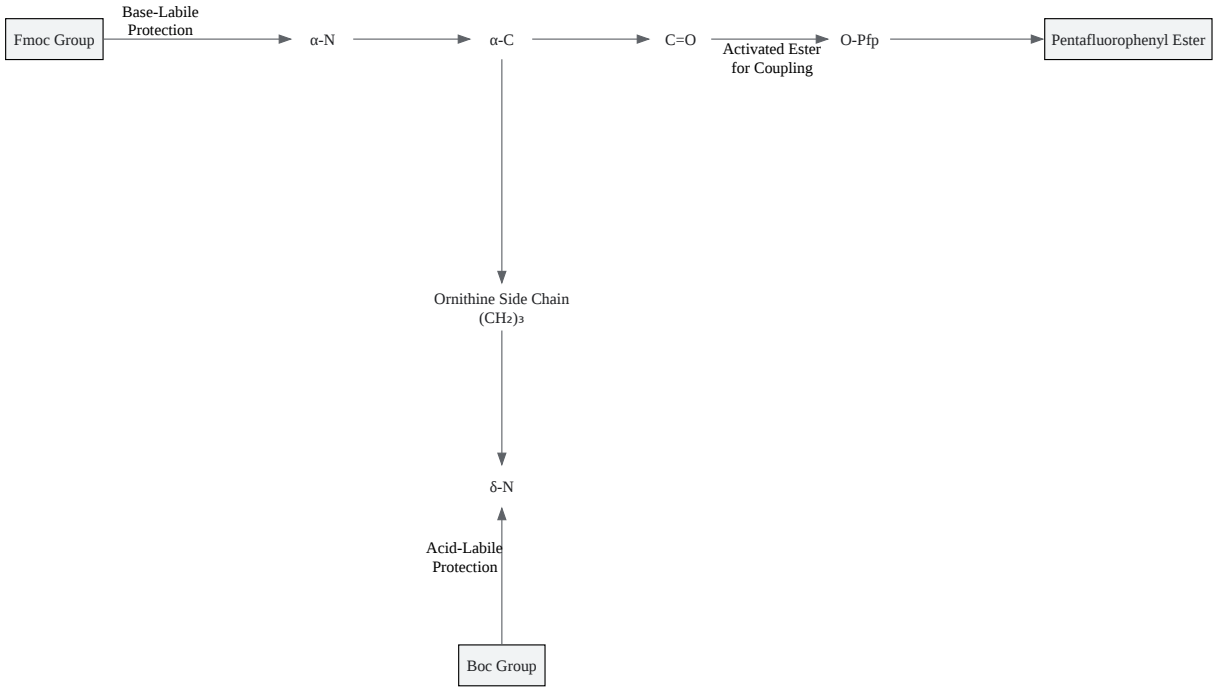
Property	Value	Source(s)
Chemical Name	N-α-Fmoc-N-δ-Boc-L-ornithine pentafluorophenyl ester	[2][3]
Synonyms	Fmoc-Ornithine(Boc)-OPfp, Fmoc-N-delta-Boc-L-ornithine pentafluorophenyl ester	[2][3]
Molecular Formula	$C_{31}H_{29}F_5N_2O_6$	[1][2][4]
Molecular Weight	620.56 g/mol	[1][2]
CAS Number	123180-69-8	[2][3][4]
Appearance	White solid	[1]
Purity	≥98% (HPLC)	[1]
Storage Conditions	2-8°C or below -20°C for long-term storage	[1][2][3]

© 2026 BenchChem. All rights reserved.

Molecular Structure and Functional Components

The efficacy of **Fmoc-Orn(Boc)-OPfp** is derived directly from the interplay of its three key functional moieties: the Fmoc group, the Boc group, and the OPfp ester.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Functional components of the **Fmoc-Orn(Boc)-OPfp** molecule.

© 2026 BenchChem. All rights reserved.

- Fmoc (9-fluorenylmethoxycarbonyl) Group: Attached to the α-amine, this bulky aromatic group is stable to acidic conditions but is readily cleaved by a secondary amine base, typically piperidine in DMF. This allows for the sequential addition of amino acids to the N-terminus.

- Boc (tert-butyloxycarbonyl) Group: Protecting the δ-amine of the ornithine side chain, the Boc group is stable to the basic conditions used for Fmoc removal but is easily cleaved by moderate acids, such as trifluoroacetic acid (TFA). This orthogonality is crucial for selective side-chain modification.

- OPfp (Pentafluorophenyl Ester): This group transforms the carboxylic acid of the ornithine into a highly reactive ester. The electron-withdrawing fluorine atoms make the carbonyl carbon highly electrophilic, promoting rapid and efficient nucleophilic attack by the free amine of the resin-bound peptide, thus forming a new peptide bond with minimal risk of racemization.

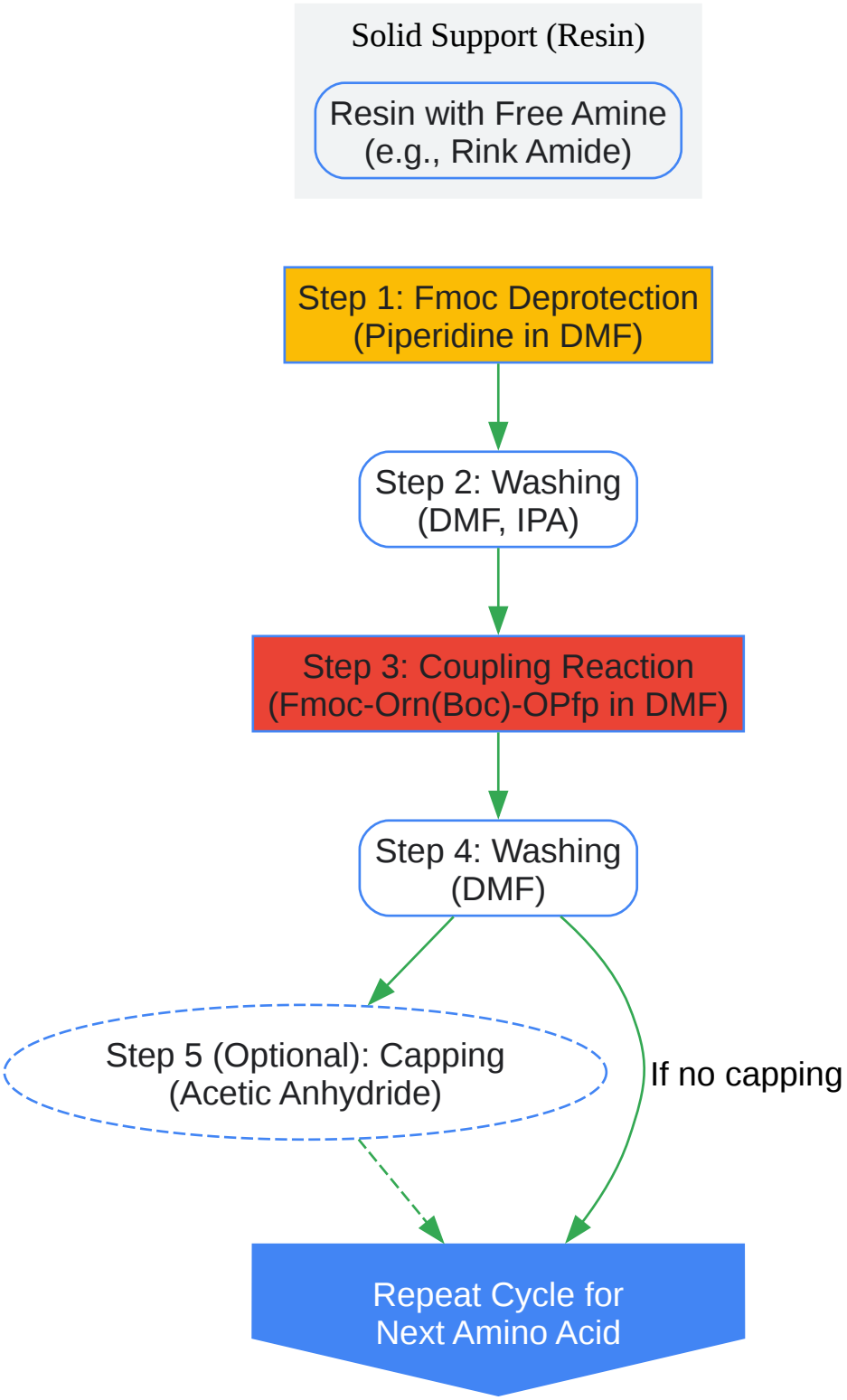
Application in Solid-Phase Peptide Synthesis (SPPS)

The primary application of **Fmoc-Orn(Boc)-OPfp** is as a building block in Fmoc-based SPPS.[1] The workflow is systematic and cyclic, allowing for the automated or manual construction of a desired peptide sequence.

The SPPS Cycle using **Fmoc-Orn(Boc)-OPfp**

The incorporation of an Orn(Boc) residue into a peptide chain follows a well-defined cycle. The diagram below illustrates the key stages.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Standard workflow for incorporating **Fmoc-Orn(Boc)-OPfp** in SPPS.

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocol

This protocol outlines the manual coupling of **Fmoc-Orn(Boc)-OPfp** to a resin-bound peptide with a free N-terminal amine.

Materials:

- Peptide-resin with a free amine terminus (e.g., H-Gly-Rink Amide Resin)
- **Fmoc-Orn(Boc)-OPfp**
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Piperidine, peptide synthesis grade
- Dichloromethane (DCM)
- Methanol (MeOH)
- Reaction vessel with filtration capabilities

Protocol:

- Resin Swelling:
  - Place the peptide-resin (1.0 eq) in the reaction vessel.
  - Add sufficient DMF to cover the resin and allow it to swell for 30 minutes with gentle agitation. This ensures that all reactive sites within the resin beads are accessible.
- Fmoc Deprotection (if applicable):
  - If the N-terminus is Fmoc-protected, drain the DMF.
  - Add a solution of 20% piperidine in DMF to the resin.
  - Agitate for 5-10 minutes. The appearance of the UV-active piperidine-dibenzofulvene adduct can be monitored to confirm deprotection.

© 2026 BenchChem. All rights reserved.

- Drain the solution and repeat the piperidine treatment for another 10-15 minutes to ensure complete Fmoc removal.
- Drain the deprotection solution.

- Washing:
  - Wash the resin thoroughly to remove residual piperidine and byproducts. A typical wash cycle is:
    - DMF (3 times)
    - DCM (2 times)
    - DMF (3 times)
  - A small sample of resin can be tested with chloranil or Kaiser test to confirm the presence of a free primary amine.

- Coupling of **Fmoc-Orn(Boc)-OPfp**:
  - Dissolve **Fmoc-Orn(Boc)-OPfp** (1.5 - 2.0 eq relative to the resin loading) in a minimal amount of DMF.
  - Add the solution to the washed, deprotected resin.
  - Allow the reaction to proceed for 1-2 hours at room temperature with gentle agitation. The Pfp ester is highly reactive, so external activators (like HOBt/HBTU) are generally not required, simplifying the process and reducing potential side reactions.
  - Monitor the reaction completion using a colorimetric test (e.g., Kaiser test). A negative test (beads remain yellow) indicates that all free amines have been acylated.

- Post-Coupling Wash:
  - Drain the coupling solution.

© 2026 BenchChem. All rights reserved.

- Wash the resin thoroughly with DMF (3-5 times) to remove excess reagent and the pentafluorophenol byproduct.

- Cycle Repetition:

  - The resin, now bearing the Fmoc-Orn(Boc)- group at its N-terminus, is ready for the next cycle of deprotection and coupling with the subsequent amino acid.

Conclusion: A Versatile Tool for Advanced Peptide Chemistry

Fmoc-Orn(Boc)-OPfp stands out as a highly efficient and versatile reagent in the peptide chemist's toolkit. Its pre-activated nature streamlines the coupling step in SPPS, while the orthogonal Fmoc and Boc protecting groups offer strategic flexibility for synthesizing complex, branched, or modified peptides. This combination of reactivity and control makes it an invaluable asset in the fields of drug discovery, biochemistry, and materials science, enabling the creation of novel peptide-based molecules with tailored functions.[1]

References

- Chemical Point. (n.d.). **Fmoc-Orn(Boc)-OPfp**. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 123180-69-8 CAS MSDS (FMOC-ORN(BOC)-OPFP) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. FMOC-ORN(BOC)-OPFP CAS#: 123180-69-8 [amp.chemicalbook.com]
- 4. chemicalpoint.eu [chemicalpoint.eu]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [A Technical Guide to Fmoc-Orn(Boc)-OPfp: Properties, Applications, and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557312/docs#a-technical-guide-to-fmoc-orn-boc-opfp-properties-applications-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check